

synthesis procedure for 6-Chloro-4-methyl-1H-indole-3-thiol

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Compound of Interest

Compound Name: 6-Chloro-4-methyl-1H-indole-3-thiol

CAS No.: 71501-26-3

Cat. No.: B12903750

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Application Note: Synthesis of **6-Chloro-4-methyl-1H-indole-3-thiol**

Abstract & Strategic Overview

The synthesis of **6-Chloro-4-methyl-1H-indole-3-thiol** represents a critical functionalization of the indole scaffold, often utilized in the development of HIV-1 attachment inhibitors, non-nucleoside reverse transcriptase inhibitors (NNRTIs), and receptor modulators.

This protocol addresses the specific challenge of C3-functionalization in the presence of a C4-methyl substituent. The steric bulk of the C4-methyl group ("peri"-like interaction) creates a kinetic barrier to electrophilic attack at the C3 position, requiring optimized conditions compared to unsubstituted indoles. Furthermore, the C6-chloro substituent exerts an electron-withdrawing inductive effect (

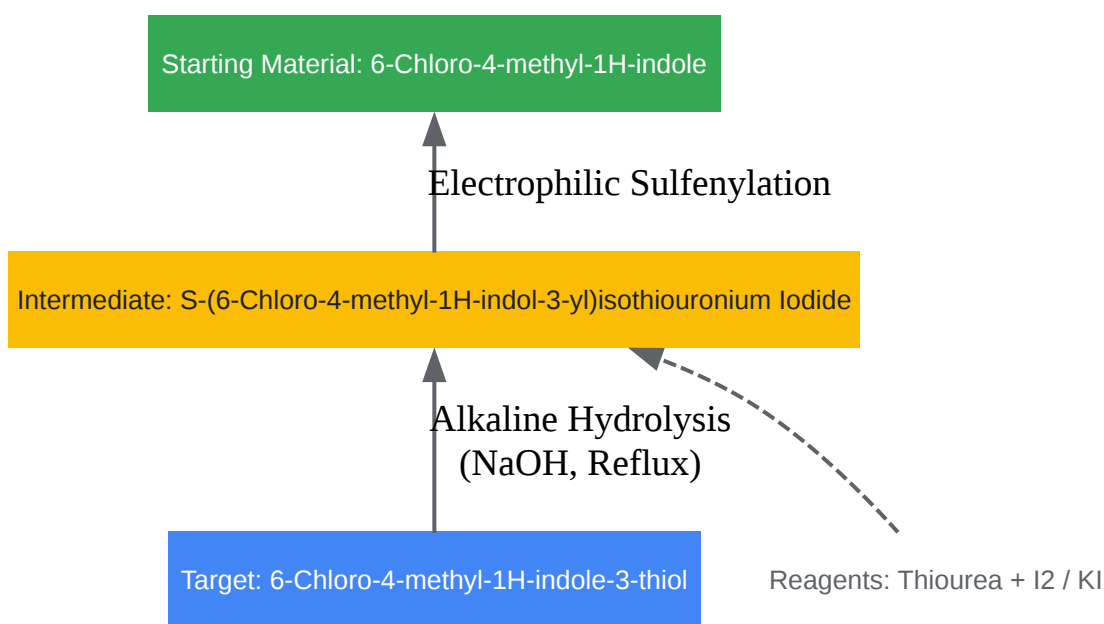
), slightly deactivating the ring, though the pyrrole moiety remains sufficiently nucleophilic.

This guide details an adapted Iodine-Mediated Isothiourenium Salt Synthesis (Harris Method), selected for its regioselectivity and operational simplicity over chlorosulfonation routes, which

are prone to over-oxidation and regiochemical ambiguity in substituted indoles.

Retrosynthetic Analysis & Pathway

The logical disconnection relies on the inherent nucleophilicity of the indole C3 position. We utilize thiourea as a "masked" thiol equivalent, activated by iodine to form an electrophilic sulfur species.



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Figure 1: Retrosynthetic strategy utilizing the isothiuronium salt intermediate to bypass direct handling of unstable sulfenyl chlorides.

Experimental Protocol

Phase 1: Preparation of Reagents & Equipment

Safety Pre-Check:

- Indole Thiols: Potent stench; perform all operations in a high-efficiency fume hood.
- Iodine: Corrosive and volatile; weigh quickly or use sub-limed grade.

- Waste: Aqueous streams will contain sulfides/thiols; treat with bleach (hypochlorite) before disposal to oxidize odors.

Materials Table:

Component	Role	Equiv.	MW (g/mol)	Notes
6-Chloro-4-methyl-1H-indole	Substrate	1.0	165.62	Commercial or synthesized via Leimgruber-Batcho
Thiourea	Nucleophile	2.0	76.12	Excess ensures complete conversion
Iodine ()	Oxidant	1.0	253.81	Finely powdered
Potassium Iodide (KI)	Solubilizer	1.0	166.00	Aids solubility
Sodium Hydroxide (2M)	Base	5.0	40.00	For hydrolysis step
Methanol (MeOH)	Solvent	-	-	Anhydrous preferred

Phase 2: Synthesis of the Isothiouronium Salt

Mechanism: The reaction proceeds via the formation of an iodonium-thiourea complex, which generates a reactive sulfenyl iodide species (or equivalent electrophile) that attacks the C3 position of the indole.

- Dissolution: In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 6-Chloro-4-methyl-1H-indole (1.65 g, 10 mmol) and Thiourea (1.52 g, 20 mmol) in Methanol (50 mL).

- Oxidant Preparation: In a separate beaker, dissolve Iodine (2.54 g, 10 mmol) and KI (1.66 g, 10 mmol) in Water (10 mL).
- Addition: Add the Iodine/KI solution dropwise to the indole mixture over 30 minutes at room temperature.
 - Observation: The dark iodine color should fade as it reacts, eventually stabilizing to a pale yellow/amber solution.
- Reaction: Stir the mixture at room temperature for 2 hours.
 - Critical Check: Monitor by TLC (Hexane:EtOAc 3:1). The starting indole () should disappear, replaced by a baseline spot (the polar isothiuronium salt).
 - Steric Note: If conversion is incomplete due to the C4-methyl hindrance, warm the mixture to 40°C for an additional hour. Do not reflux yet.

Phase 3: Hydrolysis to the Free Thiol

- Filtration (Optional): If a heavy precipitate of the isothiuronium salt forms (common in high concentrations), filter it off and wash with cold ether. However, for this protocol, in-situ hydrolysis is more practical.
- Hydrolysis: Add 2M NaOH (25 mL, 50 mmol) directly to the reaction mixture.
- Reflux: Heat the mixture to reflux (approx. 70-75°C) for 1.5 to 2 hours.
 - Chemistry: The base cleaves the isothiuronium moiety (releasing urea) and generates the sodium thiolate ().
- Workup:
 - Cool the reaction to room temperature.^[1]
 - Concentrate the mixture under reduced pressure (Rotavap) to remove Methanol. Do not evaporate to dryness; leave the aqueous residue.

- Filter the aqueous residue through Celite to remove any insoluble oxidative byproducts (disulfides).
- Acidification: Cool the filtrate in an ice bath (0-5°C). Acidify carefully with 10% HCl or Glacial Acetic Acid until pH < 4.
- Product Isolation: The **6-Chloro-4-methyl-1H-indole-3-thiol** will precipitate as a off-white to yellowish solid.
- Extraction (Alternative): If the precipitate is oily (possible due to impurities), extract with Ethyl Acetate (3 x 30 mL), wash with brine, dry over

, and concentrate.

Purification & Characterization

Purification Protocol:

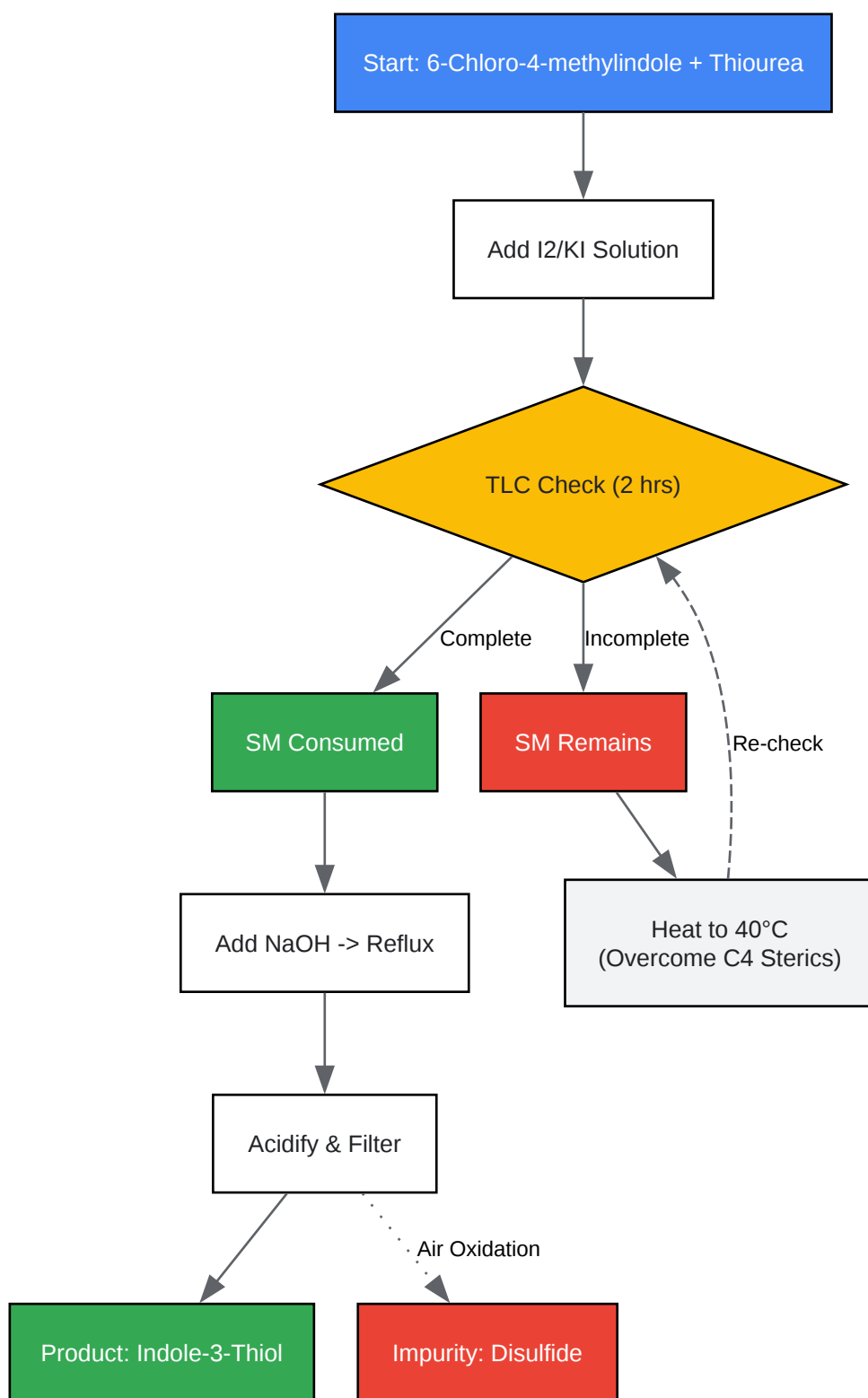
- Recrystallization: The crude thiol is susceptible to air oxidation (forming the disulfide). Recrystallize immediately from Ethanol/Water or Benzene/Petroleum Ether.
- Storage: Store under Nitrogen/Argon at -20°C.

Characterization Data (Expected):

Technique	Diagnostic Signal	Interpretation
1H-NMR (DMSO-d6)	2.50-2.60 (s, 3H)	C4-Methyl group
3.20-4.00 (s, 1H)	-SH (Thiol proton). Often broad; exchangeable.	
11.0-11.5 (s, 1H)	Indole -NH	
IR (ATR)	2550-2570	Weak S-H stretch (Distinctive)
MS (ESI-)	m/z 196	Confirming molecular weight (197.69)

Process Logic & Troubleshooting (Graphviz)

The following diagram illustrates the decision matrix for the synthesis, specifically addressing the C4-methyl steric challenge.



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Figure 2: Experimental workflow with contingency for steric hindrance at the C3 position.

References

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- [3. researchgate.net \[researchgate.net\]](#)
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